

Utilizing Quasar 670 in Stellaris RNA FISH Experiments: Application Notes and Protocols

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Compound of Interest

Compound Name: Quasar 670

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This document provides detailed application notes and protocols for the successful implementation of **Quasar 670** dye in Stellaris RNA Fluorescence In Situ Hybridization (FISH) experiments. **Quasar 670**, a far-red fluorescent dye, offers distinct advantages for RNA detection, particularly in tissues with high autofluorescence.

Introduction to Quasar 670 in Stellaris RNA FISH

Stellaris RNA FISH is a powerful technique that enables the detection, localization, and quantification of individual RNA molecules within fixed cells and tissues.^{[1][2]} The method utilizes a set of up to 48 short, fluorescently labeled oligonucleotides that bind along the target RNA, creating a bright, diffraction-limited spot.^{[1][3]}

Quasar 670 is a fluorescent dye that serves as a direct replacement for Cy5, with an absorption maximum at approximately 647 nm and an emission maximum at 670 nm.^{[4][5][6][7]} Its emission in the far-red spectrum makes it particularly useful for minimizing interference from cellular autofluorescence, which is more prevalent in the green and yellow channels.^[4] This property makes **Quasar 670** an excellent choice for studies in tissues known for high background, such as the brain.^[8]

Key Advantages of Quasar 670:

- **Reduced Autofluorescence:** Ideal for tissues with high intrinsic fluorescence.[4]
- **Multiplexing Capabilities:** Spectrally distinct from commonly used dyes like Quasar 570, enabling robust two-color and multi-color experiments.[4]
- **Suitability for High Probe Counts:** Performs well in probe sets with a high number of oligonucleotides (35 or more).[4]

Considerations:

- **Photostability:** **Quasar 670** has photostability characteristics similar to Cy5.[9] The use of antifade mounting media is essential to preserve the fluorescent signal, especially during prolonged imaging sessions.[4][9]
- **Apparent Brightness:** The perceived brightness of **Quasar 670** can be lower than that of dyes like Quasar 570, a factor to consider in experimental design and imaging settings.[4]
- **Microscopy:** While compatible with confocal microscopy, wide-field fluorescence microscopes are often recommended to enhance sensitivity for low-light imaging and to minimize photobleaching that can be exacerbated by intense laser sources.[8]

Data Presentation: Fluorophore Properties

For successful experimental design and multiplexing, a clear understanding of the spectral properties of the chosen fluorophores is crucial. The following table summarizes the key characteristics of **Quasar 670** and other commonly used dyes in Stellaris RNA FISH.

Fluorophore	Alternative Dyes	Excitation Max (nm)	Emission Max (nm)	Extinction Coefficient (M ⁻¹ cm ⁻¹)	Notes
Quasar 670	Cy5	647	670	187,000[4]	Excellent for tissues with high autofluorescence and for multiplexing with Quasar 570.[4] Requires antifade mounting media.[4]
Quasar 570	Cy3	548	566	115,000	Bright and stable dye, suitable for probe sets with fewer probes.[4]
CAL Fluor Red 610	mCherry, TEXAS RED	590	610	112,000	Bright and stable, a good third option for multiplexing. [4]
CAL Fluor Orange 560	mKO, mOrange	538	559	Not specified	Alternative to Quasar 570 depending on microscope filter sets.[4]
FAM (Fluorescein)	FITC	495	520	Not specified	Use with caution due to high

cellular
autofluoresce
nce in the
green
channel.[4][8]

Experimental Protocols

Detailed below are protocols for performing Stellaris RNA FISH with **Quasar 670**-labeled probes on both adherent cells and frozen tissue sections.

Stellaris RNA FISH Protocol for Adherent Cells

This protocol is adapted for cultured cells grown on coverglass.

Materials:

- Cells grown on 18 mm round #1 coverglass
- 12-well cell culture plate
- Phosphate-Buffered Saline (PBS), RNase-free
- Fixation Buffer (e.g., 3.7% formaldehyde in PBS)
- 70% Ethanol
- Stellaris RNA FISH Hybridization Buffer (e.g., SMF-HB1-10)
- Stellaris RNA FISH Wash Buffer A (e.g., SMF-WA1-60)
- Stellaris RNA FISH Wash Buffer B (e.g., SMF-WB1-20)
- **Quasar 670**-labeled Stellaris RNA FISH Probes
- Nuclease-free water
- Deionized Formamide

- DAPI (4',6-diamidino-2-phenylindole)
- Antifade Mounting Medium (e.g., Vectashield® H-1000)
- Microscope slides
- Clear nail polish

Procedure:

- **Sample Preparation:** a. Grow cells to the desired confluency on coverglass in a 12-well plate. b. Aspirate the growth medium and wash the cells once with 1 mL of 1X PBS. c. Fix the cells by adding 1 mL of Fixation Buffer and incubating for 10 minutes at room temperature. d. Wash the cells twice with 1 mL of 1X PBS. e. Permeabilize the cells by adding 1 mL of 70% ethanol and incubating for at least 1 hour at 4°C. Samples can be stored in 70% ethanol at 4°C for up to a week.
- **Probe Hybridization:** a. Prepare the Hybridization Buffer containing the **Quasar 670**-labeled probes according to the manufacturer's instructions (typically a final concentration of 125 nM). b. Aspirate the 70% ethanol and wash the cells with 1 mL of Wash Buffer A for 5 minutes. c. Aspirate Wash Buffer A and add 100 µL of the probe-containing Hybridization Buffer to each coverglass. d. Incubate in a humidified chamber at 37°C for 4-16 hours.
- **Washing:** a. After hybridization, briefly wash the cells with 1 mL of Wash Buffer A. b. Incubate the cells in 1 mL of Wash Buffer A for 30 minutes at 37°C. c. For nuclear counterstaining, replace Wash Buffer A with 1 mL of Wash Buffer A containing DAPI (e.g., 5 ng/mL) and incubate for 30 minutes at 37°C. d. Briefly wash the cells with 1 mL of Wash Buffer B.
- **Imaging:** a. Mount the coverglass onto a microscope slide with a drop of antifade mounting medium. b. Seal the edges of the coverglass with clear nail polish. c. Image the sample using a fluorescence microscope equipped with appropriate filter sets for DAPI and **Quasar 670**.

Stellaris RNA FISH Protocol for Frozen Tissue Sections

This protocol is designed for fresh-frozen tissue sections mounted on slides.

Materials:

- Slide-mounted frozen tissue sections (5-10 μ m thick)
- 4% Paraformaldehyde (PFA) in PBS, ice-cold
- PBS, RNase-free
- 70% and 100% Ethanol
- Stellaris RNA FISH Hybridization Buffer
- Stellaris RNA FISH Wash Buffer A
- Stellaris RNA FISH Wash Buffer B
- **Quasar 670**-labeled Stellaris RNA FISH Probes
- Nuclease-free water
- Deionized Formamide
- DAPI
- Antifade Mounting Medium
- Coverglass (e.g., 24 x 60 mm, #1)
- Clear nail polish

Procedure:

- **Sample Preparation:** a. Thaw the slide-mounted tissue section to room temperature. b. Fix the tissue by immersing the slide in cold 4% PFA for 15 minutes. c. Wash the slide twice with 1X PBS for 5 minutes each. d. Dehydrate the tissue by immersing the slide sequentially in 70% and 100% ethanol for 3 minutes each. e. Air dry the slide for 5-10 minutes.
- **Probe Hybridization:** a. Prepare the Hybridization Buffer with **Quasar 670** probes as described for adherent cells. b. Apply 200 μ L of the probe solution to the tissue section. c.

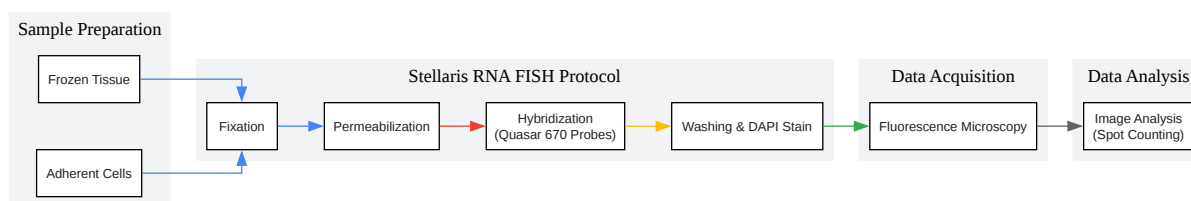
Cover with a clean coverglass to spread the hybridization solution evenly. d. Incubate in a humidified chamber at 37°C for at least 4 hours.

- **Washing:** a. After hybridization, immerse the slide in Wash Buffer A and gently remove the coverglass. b. Incubate the slide in Wash Buffer A for 30 minutes at 37°C in the dark. c. Counterstain with DAPI in Wash Buffer A for 30 minutes at 37°C in the dark. d. Immerse the slide in Wash Buffer B for 3 minutes.
- **Imaging:** a. Briefly dip the slide in 50%, 85%, and 100% ethanol for 3 minutes each to dehydrate. b. Air dry for 5-10 minutes. c. Add a drop of antifade mounting medium onto the tissue section and cover with a clean coverglass. d. Seal the edges with clear nail polish and allow to dry. e. Image using a fluorescence microscope with appropriate filters.

Visualizing Experimental Workflows and Signaling Pathways

Stellaris RNA FISH General Workflow

The following diagram illustrates the key steps in a typical Stellaris RNA FISH experiment.

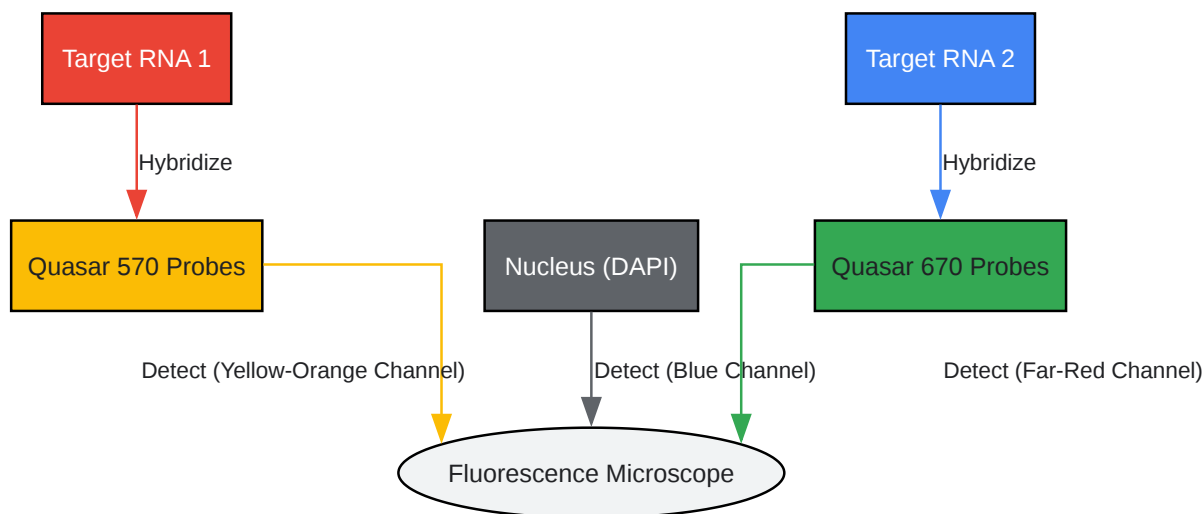


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Caption: General workflow for a Stellaris RNA FISH experiment.

Multiplexing Strategy with Quasar 670

A common application of **Quasar 670** is in two-color or multi-color RNA FISH experiments, often paired with Quasar 570.



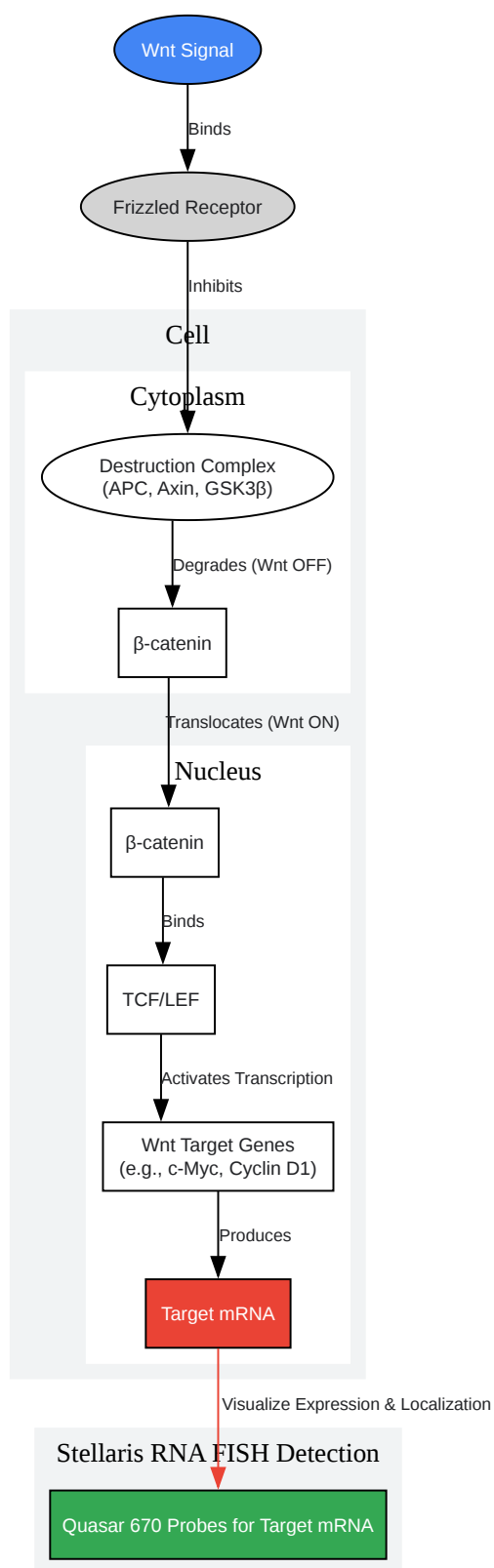
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Caption: Multiplexing with Quasar 570 and **Quasar 670** probes.

Application Example: Investigating the Wnt Signaling Pathway

Stellaris RNA FISH can be used to visualize the expression and localization of key components of signaling pathways, such as the Wnt/ β -catenin pathway, which is crucial in development and disease, including cancer.^{[10][11]}

The diagram below illustrates how RNA FISH can be used to study the expression of Wnt target genes.



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Caption: Wnt pathway analysis using Stellaris RNA FISH.

Troubleshooting

Common issues encountered during Stellaris RNA FISH experiments and their potential solutions are outlined below.

Issue	Possible Cause(s)	Suggested Solution(s)
No Signal or Weak Signal	- Low target RNA expression.- RNA degradation.- Inefficient probe hybridization.	- Confirm target expression with a sensitive method like qPCR.- Use RNase-free reagents and consumables.- Optimize hybridization time (up to 16 hours).- Use a positive control probe set.
High Background	- Non-specific probe binding.- Cellular autofluorescence.- Inadequate washing.	- Ensure appropriate stringency in wash steps.- Use Stellaris RNA FISH Buffers to reduce background. [1] - For autofluorescence, use far-red dyes like Quasar 670.- Include a "no probe" control to assess autofluorescence. [8]
Signal Fades Quickly (Photobleaching)	- Intense illumination.- Absence of antifade reagent.	- Use an antifade mounting medium. [4] - Minimize exposure to excitation light.- Image far-red dyes like Quasar 670 first in multiplex experiments. [9] - Consider using a wide-field microscope over a confocal for sensitive samples. [8]
Out-of-Focus Signal	- Sample thickness.- Incorrect mounting.	- Acquire a Z-stack of images and use a maximum intensity projection.- Ensure the coverglass is properly sealed and the sample is flat.

By following these detailed protocols and considering the specific properties of **Quasar 670**, researchers can successfully leverage this powerful tool for precise and sensitive RNA analysis in a wide range of biological contexts.

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